

Preclinical Pharmacology of GS-9770: An In-depth Technical Guide

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Compound of Interest

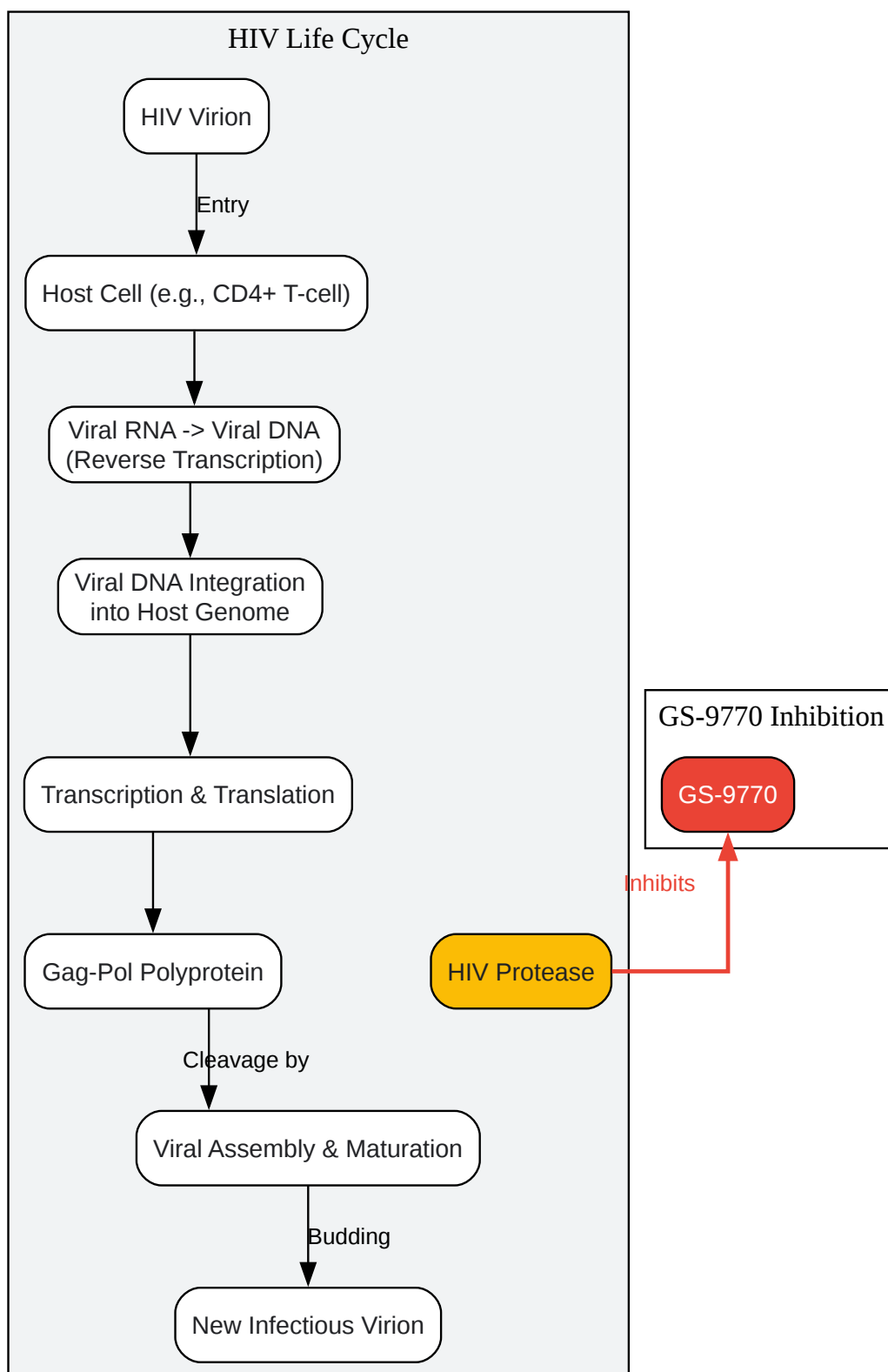
Compound Name: GS-9770
Cat. No.: B15565444

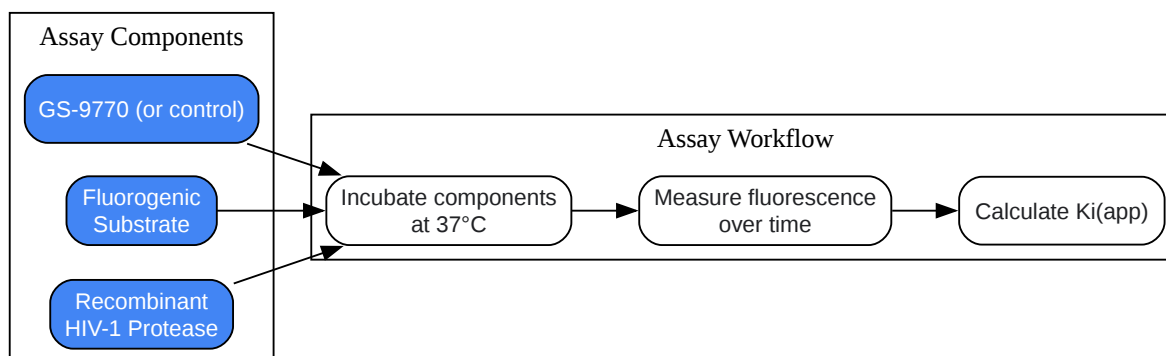
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GS-9770 is a novel, non-peptidomimetic inhibitor of HIV protease with potential for unboosted, once-daily oral administration.[1][2][3] Its improved metabolic stability and favorable pharmacokinetic profile in preclinical studies distinguish it from currently prescribed protease inhibitors (PIs) that require a pharmacokinetic boosting agent.[1][2] This guide provides a comprehensive overview of the preclinical pharmacology of **GS-9770**, detailing its mechanism of action, in vitro and in vivo activities, and pharmacokinetic properties.

Mechanism of Action

GS-9770 exerts its antiviral effect by potently and selectively inhibiting HIV-1 protease, an enzyme crucial for the cleavage of Gag and Gag-Pol polyproteins. This inhibition prevents the maturation of viral particles, rendering them non-infectious. The iminohydantoin core of **GS-9770** is a key structural feature contributing to its activity.





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References

- 1. journals.asm.org [journals.asm.org]
- 2. researchgate.net [researchgate.net]
- 3. Preclinical characterization of a non-peptidomimetic HIV protease inhibitor with improved metabolic stability - PubMed [pubmed.ncbi.nlm.nih.gov]
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